

Safe handling and disposal of 3-bromobenzene-1,2-diol waste

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Compound of Interest

Compound Name: 3-bromobenzene-1,2-diol

Cat. No.: B077559

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Technical Support Center: 3-Bromobenzene-1,2-diol

This guide provides essential safety information, handling protocols, and disposal procedures for **3-bromobenzene-1,2-diol** (also known as 3-Bromocatechol). It is intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs) and Troubleshooting

Handling and Storage

Q1: What are the primary hazards associated with **3-bromobenzene-1,2-diol**?

A1: **3-bromobenzene-1,2-diol** is classified as a substance that causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[1][2]} Always handle this compound with appropriate personal protective equipment.

Q2: What personal protective equipment (PPE) is required when working with **3-bromobenzene-1,2-diol**?

A2: The following PPE should be worn:

- Eye/Face Protection: Tightly fitting safety goggles with side-shields.[1]
- Skin Protection: Chemical-impermeable gloves and protective clothing to prevent skin contact.[1]
- Respiratory Protection: If dust or aerosols are generated, or if exposure limits are exceeded, a full-face respirator is recommended.[1]

Q3: How should I properly store **3-bromobenzene-1,2-diol** in the laboratory?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated area.[1]
It should be stored separately from incompatible materials and foodstuff containers.[1]

Q4: What should I do if I accidentally spill **3-bromobenzene-1,2-diol**?

A4: In case of a spill, ensure the area is well-ventilated and evacuate personnel to a safe location.[1] Remove all sources of ignition.[1] Wear appropriate PPE, including chemical impermeable gloves, and prevent the formation of dust.[1] Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[1] Avoid allowing the chemical to enter drains.[1]

First Aid and Emergency Procedures

Q5: What is the first aid procedure for inhalation of **3-bromobenzene-1,2-diol**?

A5: If inhaled, move the individual to fresh air.[1] If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention.[1] Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled.[1]

Q6: What should I do in case of skin or eye contact?

A6:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water. Consult a doctor.[1]
- Eye Contact: Rinse the eyes with pure water for at least 15 minutes and seek medical attention.[1]

Q7: What is the procedure if **3-bromobenzene-1,2-diol** is accidentally ingested?

A7: Rinse the mouth with water. Do not induce vomiting.[1] Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

Disposal

Q8: How should I dispose of **3-bromobenzene-1,2-diol** waste?

A8: Waste material must be disposed of in accordance with local, regional, and national regulations.[3] Keep the chemical waste in its original, suitable, and closed containers for disposal.[1] Do not mix with other waste.[3] It is recommended to use a licensed disposal company.

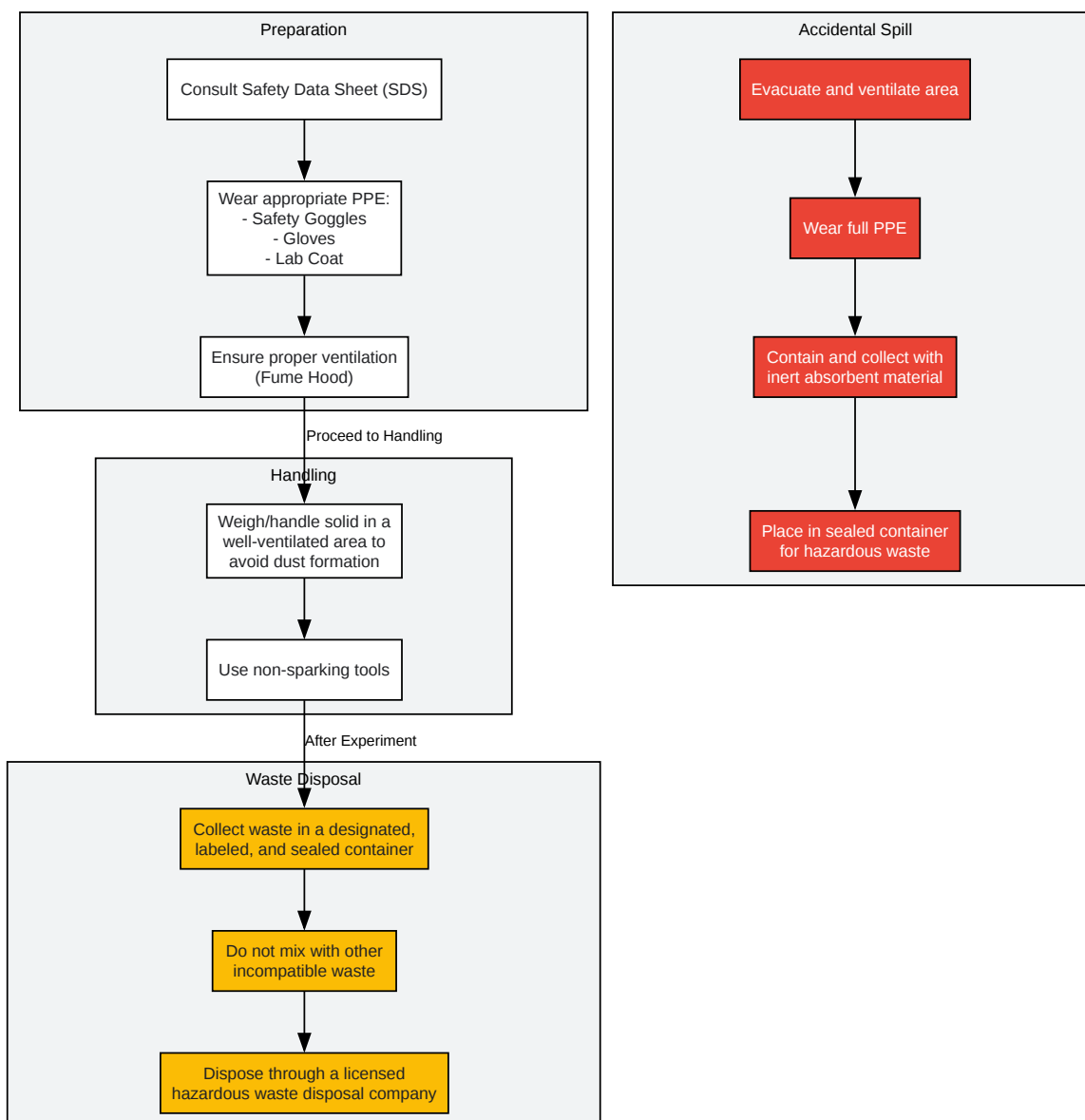
Q9: Can I dispose of small quantities down the drain?

A9: No. Do not let the chemical enter drains as it can be harmful to the aquatic environment.[1]
[3] Discharge into the environment must be avoided.[1]

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₆ H ₅ BrO ₂	[2]
Molecular Weight	189.01 g/mol	[2]
Hazard Statements	H315, H319, H335	[1][2]

Experimental Workflow for Safe Handling and Disposal



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